An In-depth Technical Guide to 2-(4-Fluorophenyl)-5-nitropyridine

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)-5-nitropyridine*
CAS No.:	*886361-78-0*
Cat. No.:	*B1362397*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **2-(4-Fluorophenyl)-5-nitropyridine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The document details its chemical identity, including its molecular formula and weight, and summarizes its key physicochemical properties. A significant focus is placed on its synthesis, with a detailed exploration of the Suzuki-Miyaura coupling reaction as a primary synthetic route. This guide aims to equip researchers and drug development professionals with the critical information necessary for the effective utilization of this compound in their work.

Introduction: The Significance of Fluorinated Nitropyridines in Medicinal Chemistry

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Fluorinated nitropyridines represent a class of organic compounds that have garnered considerable attention in the field of drug discovery. The incorporation of a fluorine atom into a molecule can significantly alter its physicochemical properties, including lipophilicity, metabolic stability, and binding affinity to target proteins. The nitro group, being a strong electron-withdrawing group, can modulate the electronic properties of the pyridine ring, influencing its reactivity and potential biological activity. Nitropyridine derivatives have been investigated for a range of therapeutic applications, including as antimicrobial and anticancer agents. The specific compound, **2-(4-Fluorophenyl)-5-nitropyridine**, combines these key structural features, making it a valuable building block for the synthesis of novel bioactive molecules.

Core Molecular and Physicochemical Properties

A thorough understanding of the fundamental properties of **2-(4-Fluorophenyl)-5-nitropyridine** is essential for its effective application in research and synthesis.

Molecular Identity

The foundational identity of **2-(4-Fluorophenyl)-5-nitropyridine** is established by its molecular formula, weight, and CAS number. This information is crucial for accurate documentation, procurement, and regulatory compliance.

Property	Value	Source(s)
Molecular Formula	$C_{11}H_7FN_2O_2$	[1][2][3][4][5]
Molecular Weight	218.19 g/mol	[3]
CAS Number	886361-78-0	[1][2][4][5]

Physicochemical Characteristics

The physical and chemical properties of a compound dictate its behavior in various experimental settings, from reaction conditions to formulation. While comprehensive experimental data for this specific compound is limited, the available information, primarily the melting point, is a key indicator of its purity and stability.

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Property	Value	Source(s)
Melting Point	132-136 °C	[3]
Appearance	Solid (form may vary)	Inferred
Boiling Point	Not reported	
Solubility	Not reported	

Expert Insight: The melting point range of 132-136°C suggests that **2-(4-Fluorophenyl)-5-nitropyridine** is a stable solid at room temperature. The lack of extensive public data on other physicochemical properties is common for specialized research chemicals. Researchers should determine properties such as solubility in relevant solvents empirically to ensure optimal experimental design.

Synthesis of 2-(4-Fluorophenyl)-5-nitropyridine: A Focus on Suzuki-Miyaura Coupling

The formation of the biaryl scaffold of **2-(4-Fluorophenyl)-5-nitropyridine** is most effectively achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is a particularly powerful and widely used method for this purpose, valued for its high tolerance of functional groups and generally good yields.

Reaction Principle

The Suzuki-Miyaura coupling involves the reaction of an organoboron compound (in this case, 4-fluorophenylboronic acid) with a halide (such as 2-chloro-5-nitropyridine) in the presence of a palladium catalyst and a base. The catalytic cycle proceeds through three key steps: oxidative addition, transmetalation, and reductive elimination.

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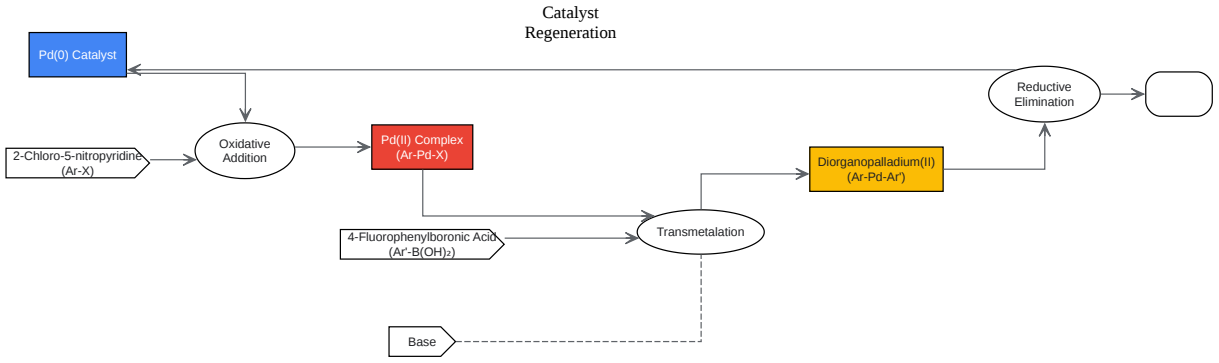

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Figure 1: A simplified diagram illustrating the catalytic cycle of the Suzuki-Miyaura coupling reaction.

Experimental Protocol: A Generalized Procedure

The following protocol is a generalized procedure for the Suzuki-Miyaura coupling of a 2-halopyridine with an arylboronic acid.[6][7] This should be optimized for the specific substrates, 2-chloro-5-nitropyridine and 4-fluorophenylboronic acid.

Materials:

- 2-Chloro-5-nitropyridine
- 4-Fluorophenylboronic acid
- Palladium catalyst (e.g., $Pd(PPh_3)_4$, $Pd(dppf)Cl_2$)
- Base (e.g., K_2CO_3, Na_2CO_3, Cs_2CO_3)

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- Solvent (e.g., Toluene, Dioxane, DME), potentially with water
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware and purification equipment

Procedure:

- Reaction Setup: To a flame-dried reaction vessel, add 2-chloro-5-nitropyridine (1 equivalent), 4-fluorophenylboronic acid (1.1-1.5 equivalents), the chosen base (2-3 equivalents), and the palladium catalyst (typically 1-5 mol%).
- Inert Atmosphere: Seal the vessel and purge with an inert gas (argon or nitrogen) for several minutes to remove oxygen.
- Solvent Addition: Add the degassed solvent system via syringe.
- Heating and Monitoring: Heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring. Monitor the progress of the reaction by a suitable technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to obtain the desired **2-(4-Fluorophenyl)-5-nitropyridine**.

Self-Validating System and Causality:

- Inert Atmosphere: The use of an inert atmosphere is critical as the Pd(0) catalyst is sensitive to oxidation, which would deactivate it and halt the catalytic cycle.
- Base Selection: The base is essential for the activation of the boronic acid to facilitate the transmetalation step. The choice of base can significantly impact the reaction rate and yield.

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- Solvent System: The solvent must be capable of dissolving the reactants and be stable at the reaction temperature. The addition of water can sometimes accelerate the reaction.

- Monitoring: Continuous monitoring of the reaction is crucial to determine the point of completion and to prevent the formation of byproducts due to prolonged heating.

Applications in Research and Drug Development

While specific, publicly available research applications for **2-(4-Fluorophenyl)-5-nitropyridine** are not extensively documented, its structural motifs are prevalent in compounds with demonstrated biological activity. Nitropyridine-containing molecules are known to exhibit a range of biological effects.[1] The 4-fluorophenyl group is a common substituent in many pharmaceutical agents, often enhancing their metabolic stability and target engagement.

Therefore, **2-(4-Fluorophenyl)-5-nitropyridine** serves as a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications. Further chemical modifications, such as the reduction of the nitro group to an amine, open up a plethora of possibilities for derivatization and the exploration of structure-activity relationships in drug discovery programs.

Conclusion

2-(4-Fluorophenyl)-5-nitropyridine is a key chemical entity with significant potential in the field of medicinal chemistry. This guide has provided a detailed overview of its molecular and physicochemical properties, with a particular emphasis on its synthesis via the robust and versatile Suzuki-Miyaura coupling reaction. By understanding the principles behind its synthesis and its potential as a building block for more complex, biologically active molecules, researchers and drug development professionals can effectively leverage this compound in their quest for novel therapeutics.

References

- Exploring 2-Fluoro-5-Nitropyridine: A Key Pharmaceutical Intermedi
- The Suzuki–Miyaura Cross-Coupling Reactions of 2-, 6- or 8-Halopurines with Boronic Acids Leading to. SciSpace. (URL:)
- A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles. (URL:)

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- Application Notes and Protocols: Suzuki-Miyaura Coupling of 2-Chloropyridine with Pyridine-3-boronic Acid. Benchchem. (URL:)
- Application Notes and Protocols for Suzuki-Miyaura Coupling of 2-Fluoropyridine-3-boronic acid with Aryl Halides. Benchchem. (URL:)
- 2,4-Bis(4-fluorophenyl)-5-nitropyridine | C17H10F2N2O2 | CID 46313651. PubChem. (URL:)
- Nitropyridines in the Synthesis of Bioactive Molecules. MDPI. (URL:)
- Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero (aryl) boronic acids and esters. Scholarship @ Claremont. (URL:)
- **2-(4-fluorophenyl)-5-nitropyridine**. Key Organics. (URL:)
- CAS N/A | **2-(4-Fluorophenyl)-5-nitropyridine**. Alchem. (URL:)
- **2-(4-Fluorophenyl)-5-nitropyridine**.
- 886361-78-0|**2-(4-Fluorophenyl)-5-nitropyridine**. BLDpharm. (URL:)
- 886361-78-0(**2-(4-fluorophenyl)-5-nitropyridine**). ChemicalBook. (URL:)
- Synthesis and biological evaluation of 5-nitropyrimidine-2,4-dione analogues as inhibitors of nitric oxide and iNOS activity. PubMed. (URL:)
- 2-Fluoro-5-nitropyridine | C5H3FN2O2 | CID 95264. PubChem. (URL:)
- 4-(5-Benzyl-3-((4-fluorophenyl)sulfonyl)-5-methyl-4,5-dihydrofuran-2-yl)-2-nitrobenzamide. (URL:)
- Preparation method of fluoropyridine compounds.
- Synthesis and evaluation of biological activities of 4-cyclopropyl-5-(2-fluorophenyl) arylhydrazono-2,3-dihydrothiazoles as potent antioxidant agents | Request PDF.
- The Diverse Biological Activity of Recently Synthesized Nitro Compounds. MDPI. (URL:)

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Sources

- 1. mdpi.com [mdpi.com]
- 2. keyorganics.net [keyorganics.net]
- 3. 18706-22-4 Cas No. | 8 | Matrix Scientific [matrixscientific.com]
- 4. 886361-78-0|2-(4-Fluorophenyl)-5-nitropyridine|BLD Pharm [bldpharm.com]
- 5. 886361-78-0 CAS Manufactory [m.chemicalbook.com]

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- 6. scispace.com [scispace.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
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